

Application Notes & Protocols: Synthesis of Voriconazole, Fluconazole, and Related Antifungal Compounds

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Compound of Interest

Compound Name:	2-Acetoxy-2',4'-difluoroacetophenone
Cat. No.:	B130826

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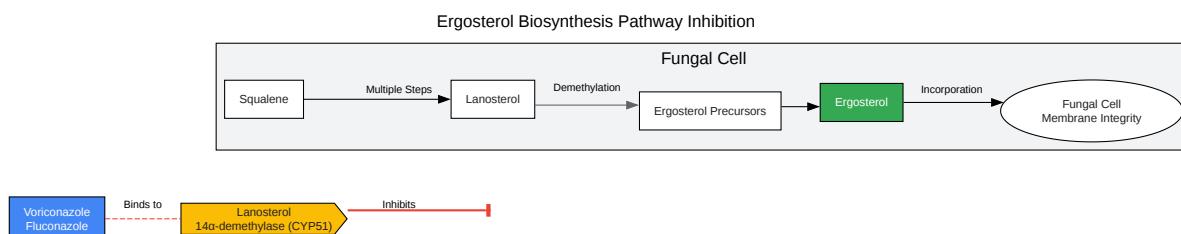
Introduction

Voriconazole and fluconazole are potent triazole antifungal agents widely used in the treatment of serious and invasive fungal infections.^{[1][2]} Their mechanism of action involves the targeted inhibition of a key enzyme in the fungal ergosterol biosynthesis pathway, which is critical for maintaining the integrity of the fungal cell membrane.^{[1][2][3]} Voriconazole, a second-generation triazole, is structurally similar to fluconazole but exhibits a broader spectrum of activity.^{[3][4]} The development of efficient and stereoselective synthetic routes is crucial for the large-scale production of these drugs and for the exploration of novel analogs with improved efficacy and reduced resistance.^{[5][6]}

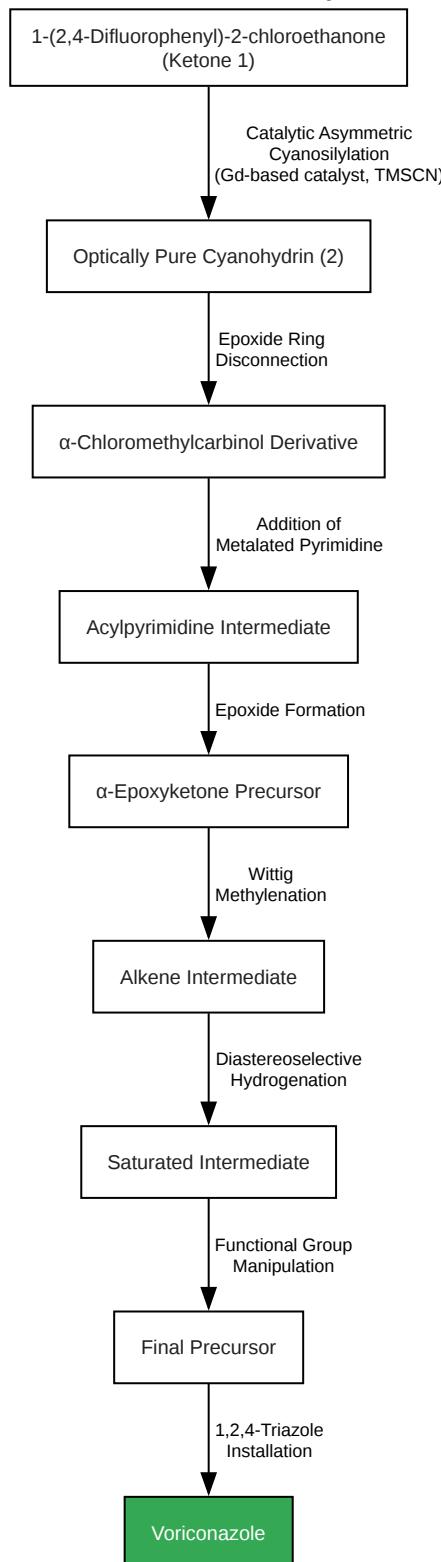
Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Both voriconazole and fluconazole function by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase (also known as CYP51).^{[1][2][3][7]} This enzyme is essential for the conversion of lanosterol to ergosterol, a vital component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.^{[2][3]} By binding to the enzyme, the triazole antifungals disrupt ergosterol production, leading to the accumulation of toxic 14 α -methylated

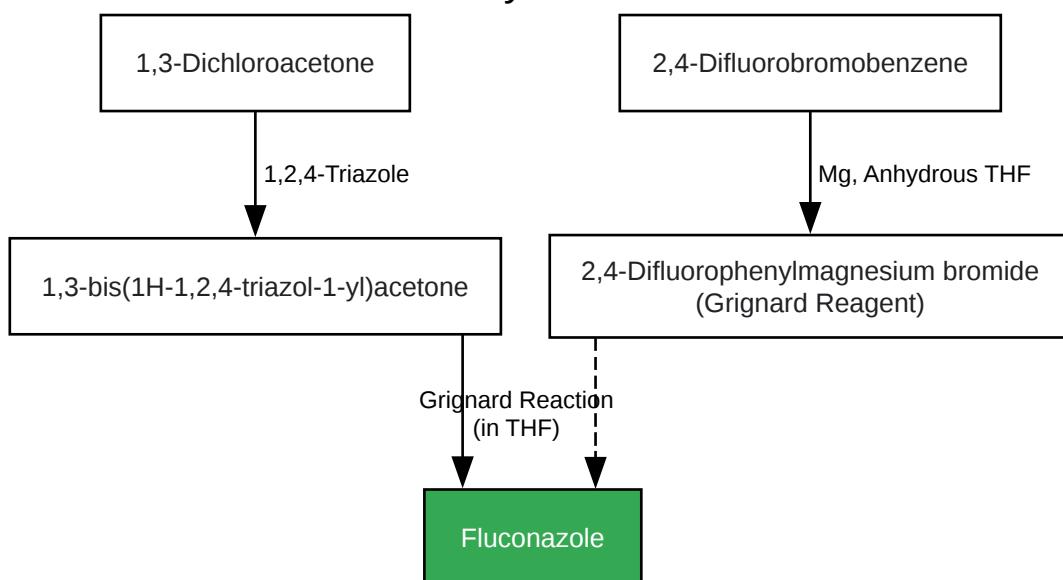
sterols.[1][2] This disruption compromises the structural and functional integrity of the fungal cell membrane, increasing its permeability and ultimately inhibiting fungal growth and replication.[2][3]



Voriconazole Enantioselective Synthesis Workflow



Fluconazole Synthesis Workflow



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